

Troubleshooting CLK8 insolubility in aqueous solutions

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Compound of Interest

Compound Name: CLK8

Cat. No.: B2986779

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Technical Support Center: CLK8

This technical support center provides guidance for researchers, scientists, and drug development professionals on the handling and solubilization of the CLOCK inhibitor, **CLK8**, for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is **CLK8** and why is its solubility a concern?

A1: **CLK8** is a potent and specific small molecule inhibitor of the CLOCK protein, a key regulator of the circadian rhythm.^[1] It disrupts the interaction between CLOCK and its binding partner BMAL1, thereby modulating the cellular clock.^[1] Like many small molecule inhibitors, **CLK8** is a hydrophobic compound with poor solubility in aqueous solutions. This can present challenges in preparing solutions for in vitro and in vivo experiments, potentially leading to precipitation and inaccurate experimental results.

Q2: What is the recommended solvent for preparing a stock solution of **CLK8**?

A2: The recommended solvent for preparing a stock solution of **CLK8** is dimethyl sulfoxide (DMSO).^{[2][3]}

Q3: What is the maximum concentration of DMSO that is generally tolerated in cell culture experiments?

A3: To avoid cell toxicity, the final concentration of DMSO in your cell culture medium should generally be kept below 0.5%. It is crucial to include a vehicle control (medium with the same final concentration of DMSO) in your experiments to account for any effects of the solvent itself.

Q4: How should I store my **CLK8** stock solution?

A4: **CLK8** stock solutions in DMSO should be stored at -20°C or -80°C for long-term stability.^[2]

^[4] It is advisable to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.^[4]

Troubleshooting Guide: CLK8 Insolubility

Q5: I dissolved **CLK8** in DMSO, but it precipitated when I diluted it in my aqueous buffer/cell culture medium. What should I do?

A5: This is a common issue when working with hydrophobic compounds. Here are several strategies to troubleshoot this problem:

- **Step-wise Dilution:** Avoid adding the DMSO stock directly to your final volume of aqueous solution. Instead, perform a series of intermediate dilutions in your buffer or medium. This gradual decrease in DMSO concentration can help keep the compound in solution.
- **Vortexing/Mixing:** When diluting, add the **CLK8**/DMSO stock drop-wise to the aqueous solution while vortexing or stirring gently.^[4] This helps to rapidly disperse the compound and prevent localized high concentrations that can lead to precipitation.
- **Use of Co-solvents:** For particularly challenging dilutions, especially for in vivo studies, the use of co-solvents can be effective. A common formulation involves a mixture of DMSO, PEG300, and Tween-80.^[4]
- **Sonication:** If precipitates form, gentle sonication in a water bath can sometimes help to redissolve the compound.^[2]
- **Lower the Final Concentration:** If precipitation persists, you may need to work with a lower final concentration of **CLK8** in your assay.

Q6: My **CLK8** powder is difficult to dissolve in DMSO initially. What can I do?

A6: If you are having trouble dissolving the **CLK8** powder in DMSO, gentle warming and sonication are recommended.^[2] Ensure the vial is tightly capped to prevent evaporation.

Quantitative Data Summary

The following table summarizes key quantitative information for **CLK8**.

Property	Value	Reference
Molecular Weight	498.53 g/mol	^[5]
Solubility in DMSO	10 mM or 30 mg/mL (60.18 mM)	^[2] ^[3]
Typical In Vitro Working Concentration	10-40 μ M	^[1] ^[4]
In Vivo Dosage (mice)	25 mg/kg (intraperitoneal injection)	^[1]

Experimental Protocol: Preparation of CLK8 for Cell-Based Assays

This protocol describes the preparation of a 10 mM **CLK8** stock solution in DMSO and its subsequent dilution to a final concentration of 20 μ M in cell culture medium.

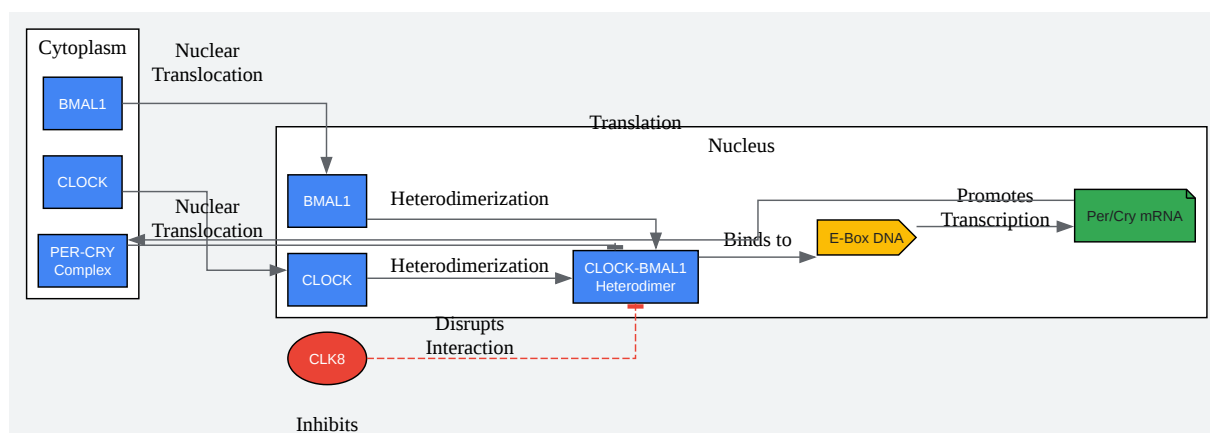
Materials:

- **CLK8** powder
- Dimethyl sulfoxide (DMSO), sterile
- Sterile cell culture medium
- Sterile microcentrifuge tubes

Procedure:

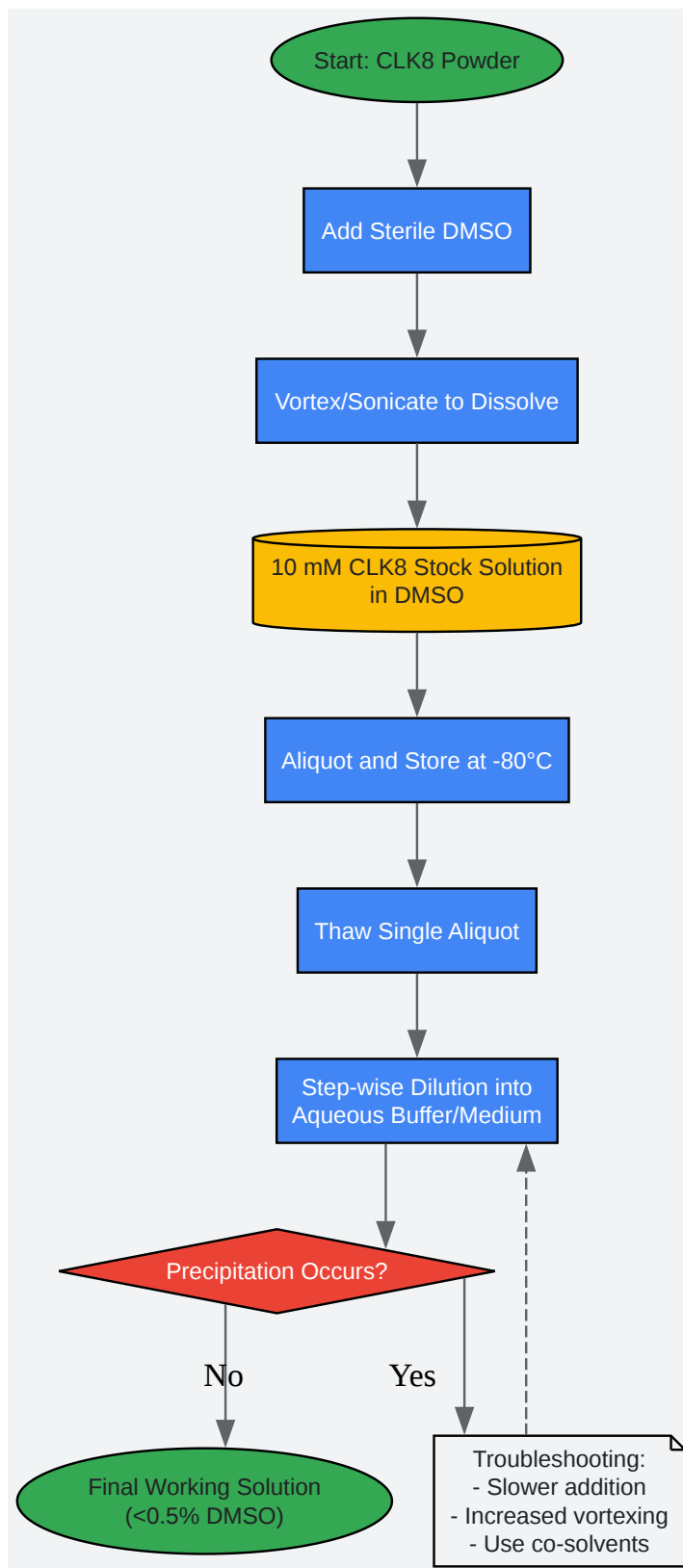
- Preparation of 10 mM **CLK8** Stock Solution: a. Aseptically weigh out a precise amount of **CLK8** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.4985 mg of **CLK8**. b. Add the appropriate volume of sterile DMSO to the **CLK8** powder to achieve a final concentration of 10 mM. c. Vortex the solution until the **CLK8** is completely dissolved. Gentle warming or sonication may be used to aid dissolution.[2] d. Aliquot the stock solution into single-use volumes and store at -20°C or -80°C.[4]
- Dilution to Final Working Concentration (20 µM): a. Thaw a single aliquot of the 10 mM **CLK8** stock solution. b. Perform a serial dilution. For example, to achieve a final concentration of 20 µM in 1 mL of cell culture medium, you can perform the following steps: i. Prepare an intermediate dilution by adding 2 µL of the 10 mM stock solution to 998 µL of sterile cell culture medium. This results in a 20 µM solution. c. When adding the DMSO stock to the medium, add it drop-wise while gently vortexing to ensure rapid mixing and prevent precipitation. d. The final DMSO concentration in this example is 0.2%. Remember to prepare a vehicle control with 0.2% DMSO in your cell culture medium.

Visualizations



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Caption: **CLK8** Signaling Pathway in the Circadian Clock.



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Caption: Experimental Workflow for Solubilizing **CLK8**.

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